

# Ethyl 5-iodo-2-morpholinobenzoate CAS number and molecular structure

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## Compound of Interest

Compound Name:	<i>Ethyl 5-iodo-2-morpholinobenzoate</i>
Cat. No.:	B3184487

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## An In-depth Technical Guide to Ethyl 5-iodo-2-morpholinobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 5-iodo-2-morpholinobenzoate**, a molecule of interest in medicinal chemistry and drug discovery. Due to the limited availability of direct experimental data for this specific compound, this document outlines a plausible synthetic pathway, presents key physicochemical properties of a closely related precursor, and offers detailed experimental protocols for analogous reactions.

## Molecular Structure and CAS Number

As of the latest data, a specific CAS number for **Ethyl 5-iodo-2-morpholinobenzoate** has not been assigned in major chemical databases. The molecular structure consists of a benzoate core, substituted with an ethyl ester group, a morpholine ring at the 2-position, and an iodine atom at the 5-position.

Molecular Formula: C<sub>13</sub>H<sub>16</sub>INO<sub>3</sub> Molecular Weight: 377.18 g/mol Canonical SMILES:  
CCOC(=O)C1=C(C=C(I)C=C1)N2CCOCC2

## Physicochemical Data

While experimental data for the title compound is not readily available, the properties of its non-iodinated precursor, Ethyl 2-morpholinobenzoate, provide a useful reference.

Property	Value (for Ethyl 2-morpholinobenzoate)	Predicted Value (for Ethyl 5-iodo-2-morpholinobenzoate)
CAS Number	192817-79-1 <a href="#">[1]</a>	Not Assigned
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO <sub>3</sub>	C <sub>13</sub> H <sub>16</sub> INO <sub>3</sub>
Molecular Weight	235.28 g/mol <a href="#">[1]</a>	377.18 g/mol
Appearance	-	Likely a solid at room temperature
Boiling Point	-	Expected to be significantly higher than the precursor
Melting Point	-	Expected to be higher than the precursor
Solubility	-	Likely soluble in organic solvents like dichloromethane, ethyl acetate, and methanol

## Proposed Synthetic Pathway

A plausible two-step synthesis for **Ethyl 5-iodo-2-morpholinobenzoate** is proposed, starting from commercially available reagents. The pathway involves a Buchwald-Hartwig amination followed by an electrophilic iodination.

**Step 1: Buchwald-Hartwig Amination**

Ethyl 2-bromobenzoate

Morpholine

Pd Catalyst,  
Ligand, Base

Ethyl 2-morpholinobenzoate

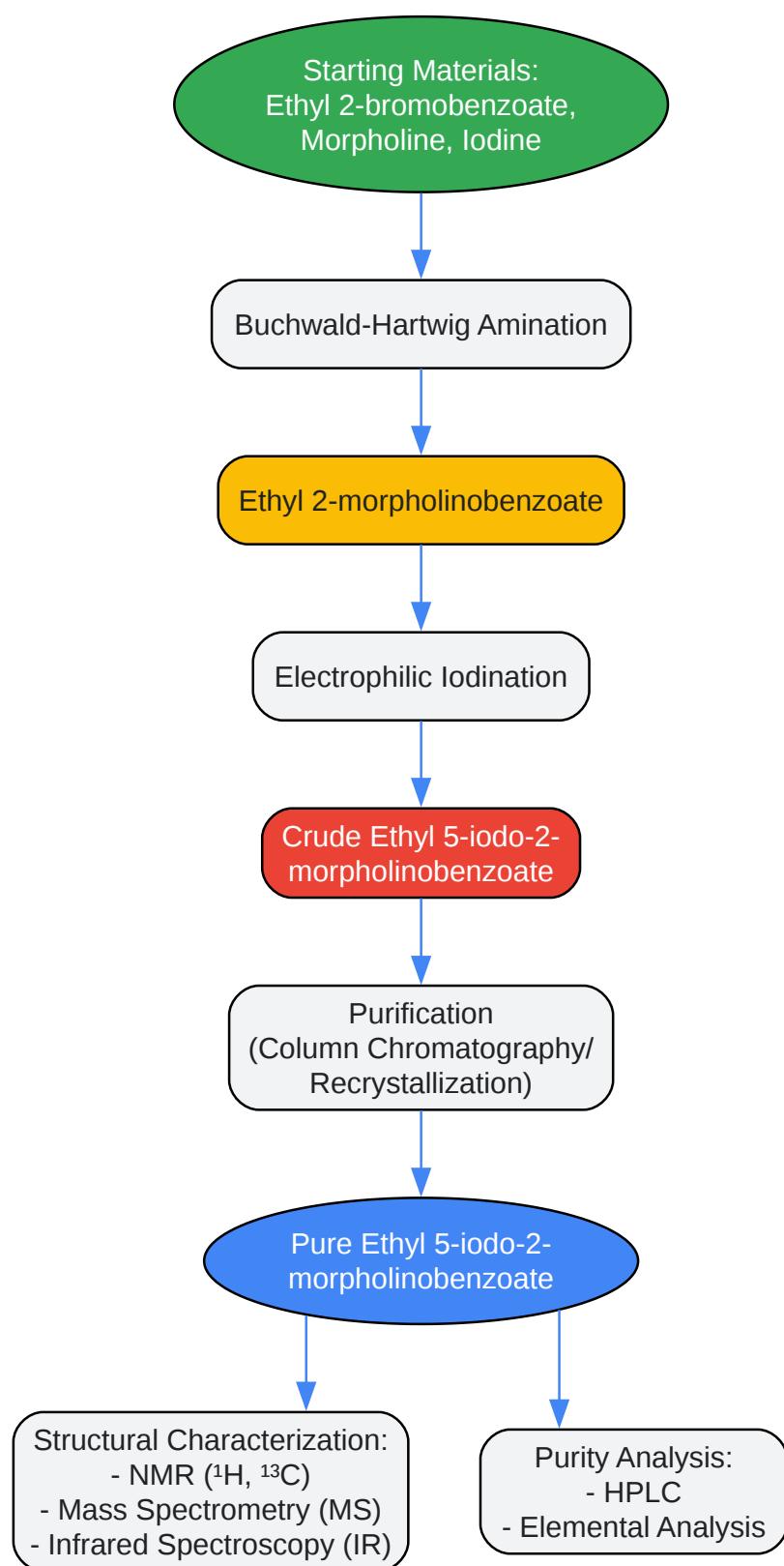
**Step 2: Electrophilic Iodination**

Ethyl 2-morpholinobenzoate

Iodinating Agent  
(e.g., I<sub>2</sub>, HIO<sub>3</sub>)

Acidic Conditions

Ethyl 5-iodo-2-morpholinobenzoate

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## References

- 1. 2-MORPHOLIN-4-YL-BENZOIC ACID ETHYL ESTER CAS#: 192817-79-1  
[amp.chemicalbook.com]
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